

Synthesis of 1,3-Dicyclohexylthiourea from thiourea and cyclohexylamine

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Compound of Interest

Compound Name: 1,3-Dicyclohexylthiourea

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Synthesis of 1,3-Dicyclohexylthiourea: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

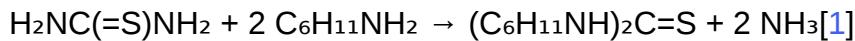
This in-depth technical guide details the synthesis of **1,3-dicyclohexylthiourea** (DCTU) from thiourea and cyclohexylamine. The document provides a comprehensive overview of a specific and efficient synthetic method, including detailed experimental protocols, quantitative data, and a visual representation of the experimental workflow.

Introduction

1,3-Dicyclohexylthiourea is a chemical compound with the molecular formula $C_{13}H_{24}N_2S$.^[1] It is structurally characterized by a central thiourea core with two cyclohexyl groups attached to the nitrogen atoms.^[1] This compound serves as a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals and materials for polymer science.^{[1][2]} Notably, DCTU is a precursor for the production of N,N'-dicyclohexylcarbodiimide (DCC), a widely used coupling agent in peptide synthesis. One effective method for synthesizing **1,3-dicyclohexylthiourea** involves the direct reaction of thiourea with cyclohexylamine.^[1] A patented method highlights the use of Polyethylene Glycol 400 (PEG-400) as a catalyst in an aqueous medium, which presents a greener and more simplified approach compared to traditional methods that often utilize hazardous reagents like carbon disulfide.^[3] This guide will focus on the specifics of this PEG-400 catalyzed synthesis.

Reaction and Mechanism

The synthesis of **1,3-dicyclohexylthiourea** from thiourea and cyclohexylamine proceeds via a nucleophilic substitution reaction. The overall balanced chemical equation for this reaction is:



In this process, two molecules of cyclohexylamine react with one molecule of thiourea. The reaction is typically heated under reflux conditions to proceed at a reasonable rate.[\[1\]](#)[\[3\]](#) The use of PEG-400 as a phase-transfer catalyst facilitates the reaction in an aqueous solvent.[\[3\]](#) The reaction results in the formation of the desired **1,3-dicyclohexylthiourea** and ammonia as a byproduct.

Quantitative Data Summary

The following table summarizes the quantitative data from various experimental runs for the synthesis of **1,3-dicyclohexylthiourea** using PEG-400 as a catalyst in water. The data is derived from patent literature, which showcases the impact of varying reactant and catalyst ratios on the reaction yield.

Experiment Run	Thiourea (mmol)	Cyclohexylamine (mmol)	PEG-400 (mmol)	Water (mL)	Reaction Time (h)	Yield (%)	Melting Point (°C)
1	12	20	0.12	18	24	86	178-181
2	12	20	1.2	18	24	82	178-181
3	10	20	0.4	20	16	80	181-182
4	8	20	0.12	18	28	85	178-181
5	10	20	-	filtrate	36	83	180-182

Data sourced from patent CN1962630A.[\[3\]](#)

Experimental Protocol

This section provides a detailed methodology for the synthesis of **1,3-dicyclohexylthiourea** based on the most effective reported procedure.

Materials:

- Thiourea (12 mmol, 0.913 g)
- Cyclohexylamine (20 mmol, 1.98 g, 2.28 mL)
- Polyethylene Glycol 400 (PEG-400) (0.12 mmol, 0.048 g)
- Deionized Water (18 mL)
- Round-bottom flask (50 mL)
- Reflux condenser
- Heating mantle with magnetic stirring
- Buchner funnel and filter paper
- Beakers and other standard laboratory glassware

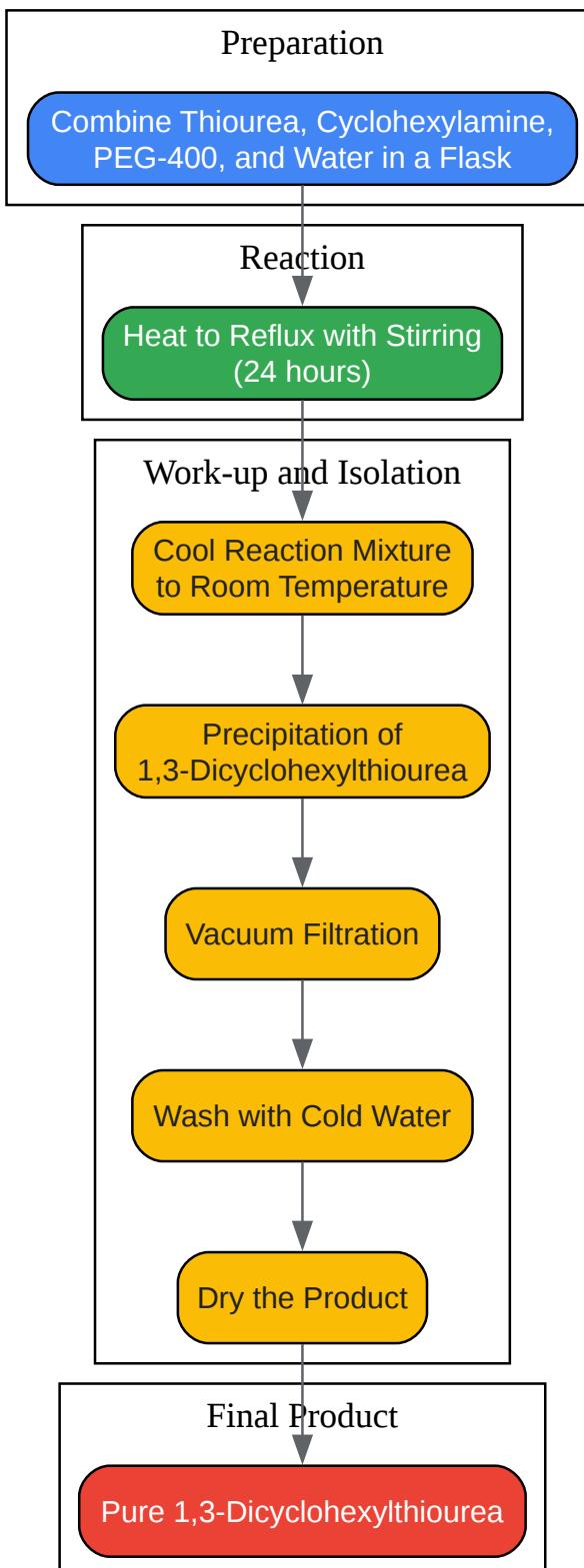
Procedure:

- Reaction Setup: To a 50 mL round-bottom flask, add thiourea (12 mmol), cyclohexylamine (20 mmol), PEG-400 (0.12 mmol), and deionized water (18 mL).
- Reflux: Equip the flask with a reflux condenser and a magnetic stir bar. Heat the mixture to reflux using a heating mantle and maintain vigorous stirring.
- Reaction Monitoring: Allow the reaction to proceed under reflux for 24 hours. The reaction mixture will appear as a suspension.
- Work-up: After 24 hours, turn off the heat and allow the reaction mixture to cool to room temperature. As the mixture cools, a white solid product will precipitate.
- Isolation: Isolate the precipitated solid by vacuum filtration using a Buchner funnel.

- **Washing:** Wash the collected solid with an adequate amount of cold deionized water to remove any unreacted starting materials and the catalyst.
- **Drying:** Dry the purified **1,3-dicyclohexylthiourea** in a desiccator or a vacuum oven at a low temperature to obtain the final product.
- **Characterization:** The final product can be characterized by its melting point (expected to be in the range of 178-181°C) and other spectroscopic methods (e.g., NMR, IR).

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **1,3-dicyclohexylthiourea**.



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Caption: Experimental workflow for the synthesis of **1,3-dicyclohexylthiourea**.

Safety Considerations

- Cyclohexylamine is a corrosive and flammable liquid. Handle it in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Thiourea is harmful if swallowed. Avoid inhalation of dust.
- The reaction generates ammonia gas, which is toxic and has a strong odor. Ensure the reaction is performed in a well-ventilated area.
- Always follow standard laboratory safety procedures when conducting this synthesis.

Conclusion

The synthesis of **1,3-dicyclohexylthiourea** from thiourea and cyclohexylamine using PEG-400 as a catalyst in water offers an efficient, environmentally benign, and straightforward method for producing this valuable chemical intermediate. The high yields and simple work-up procedure make it an attractive alternative to other synthetic routes. This guide provides the necessary technical details for researchers and professionals to replicate and potentially scale up this synthesis for various applications in drug development and material science.

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